

Diethylene glycol diacetate molecular weight and formula

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Compound of Interest

Compound Name: *Diethylene glycol diacetate*

Cat. No.: *B166463*

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A Technical Overview of Diethylene Glycol Diacetate

Diethylene glycol diacetate is a chemical compound with applications in various industrial processes. This document provides core information regarding its molecular formula and weight.

Chemical Identity

Below is a summary of the key identifiers for **diethylene glycol diacetate**.

Identifier	Value
Chemical Formula	C8H14O5 ^{[1][2][3]}
Molecular Weight	190.19 g/mol ^{[1][2][3]}
IUPAC Name	2-(2-acetoxyethoxy)ethyl acetate ^{[1][4]}
CAS Number	628-68-2 ^{[1][2][3][5]}

Diethylene glycol diacetate is an acetate ester formed from the condensation of the two hydroxy groups of diethylene glycol with two molecules of acetic acid.^{[1][5]} It is also known by several synonyms, including 2,2'-Oxybisethanol diacetate, Bis(2-acetoxyethyl) ether, and Oxydiethylene acetate. This compound is utilized as a coagulating agent in the production of

polyester fibers and can be used in the synthesis of PROTACs (Proteolysis Targeting Chimeras).[2][5]

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References

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